

4-Chloro-5-phenyloxazole CAS number and molecular identifiers

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Compound of Interest

Compound Name: 4-Chloro-5-phenyloxazole

Cat. No.: B11910638

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Technical Guide: 4-Chloro-5-phenyloxazole

CAS Number: 1240617-68-8 Molecular Formula: C_9H_6ClNO Molecular Weight: 179.60 g/mol

Executive Summary

4-Chloro-5-phenyloxazole is a halogenated heterocyclic compound belonging to the 1,3-oxazole family. Unlike its more common isomer, 2-chloro-5-phenyloxazole, the 4-chloro variant is characterized by the chlorine atom's placement at the C4 position of the oxazole ring, adjacent to the nitrogen. This specific substitution pattern renders it a critical intermediate in the total synthesis of complex marine natural products, most notably Diazonamide A, and as a core scaffold in the development of high-performance scintillators and fluorescent probes.

This guide provides a validated technical overview for researchers utilizing this compound in medicinal chemistry and materials science.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

The precise structural identification of **4-Chloro-5-phenyloxazole** is essential to distinguish it from its positional isomers.

Molecular Identifiers

Identifier Type	Value
CAS Number	1240617-68-8
IUPAC Name	4-Chloro-5-phenyl-1,3-oxazole
SMILES	<chem>ClC1=C(C2=CC=CC=C2)OC=N1</chem>
InChI Key	ANSKJZIDWXDAJW-UHFFFAOYSA-N (Predicted)
Beilstein/Reaxys ID	Not widely indexed; refer to CAS

Physical Properties

Property	Data / Observation
Appearance	Off-white to pale yellow crystalline solid
Molecular Weight	179.60 Da
Solubility	Soluble in DCM, CHCl ₃ , DMSO; sparingly soluble in water
Stability	Stable under anhydrous conditions; sensitive to strong acids/bases at elevated temperatures

Synthesis & Reaction Mechanism[7][8]

The most authoritative route for synthesizing 4-chloro-5-substituted oxazoles is the Acyl Cyanide Cyclization, a method favored for its regioselectivity. This approach avoids the mixture of isomers often seen in direct chlorination of the oxazole ring.

Validated Synthetic Protocol: The Acyl Cyanide Route

This protocol utilizes benzoyl cyanide and formaldehyde (or paraformaldehyde) in the presence of anhydrous hydrogen chloride.

Reagents:

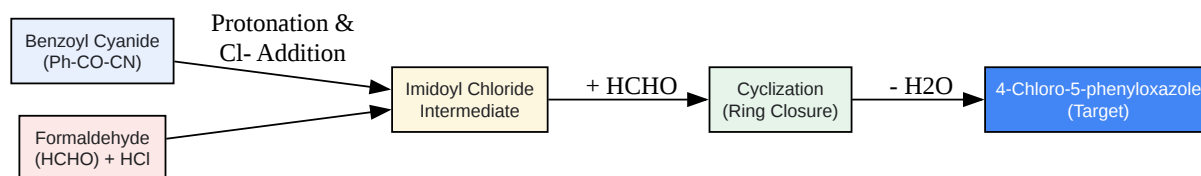
- Benzoyl Cyanide (PhCOCN)
- Paraformaldehyde (Source of HCHO)
- Anhydrous HCl (Gas or ethereal solution)
- Solvent: Anhydrous diethyl ether or dichloromethane

Step-by-Step Methodology:

- Preparation: Dissolve Benzoyl Cyanide (1.0 eq) and Paraformaldehyde (1.0 eq) in anhydrous solvent under an inert atmosphere (N₂ or Ar).
- Acidification: Cool the solution to 0°C. Bubble anhydrous HCl gas through the mixture for 30–60 minutes. The solution will typically darken as the intermediate forms.
- Cyclization: Allow the reaction to warm to room temperature and stir for 12–24 hours. The HCl promotes the formation of an imidoyl chloride intermediate, which subsequently cyclizes with the aldehyde.
- Work-up: Quench the reaction with ice water. Neutralize carefully with saturated NaHCO₃. Extract with dichloromethane (3x).
- Purification: Dry the organic layer over MgSO₄ and concentrate. Purify via flash column chromatography (Silica gel; Hexane/EtOAc gradient) to isolate **4-Chloro-5-phenyloxazole**.

Mechanistic Pathway

The reaction proceeds via the formation of a chloro-imidoyl intermediate, followed by a cyclocondensation.



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Figure 1: Mechanistic pathway for the synthesis of **4-Chloro-5-phenyloxazole** from benzoyl cyanide.

Applications in Drug Development & Research

Total Synthesis of Diazonamide A

The **4-chloro-5-phenyloxazole** scaffold is a validated building block for the synthesis of Diazonamide A, a marine natural product with potent antimitotic activity. The C4-chlorine atom serves as a handle for cross-coupling reactions (e.g., Suzuki-Miyaura) to construct the biaryl macrocyclic core of the toxin.

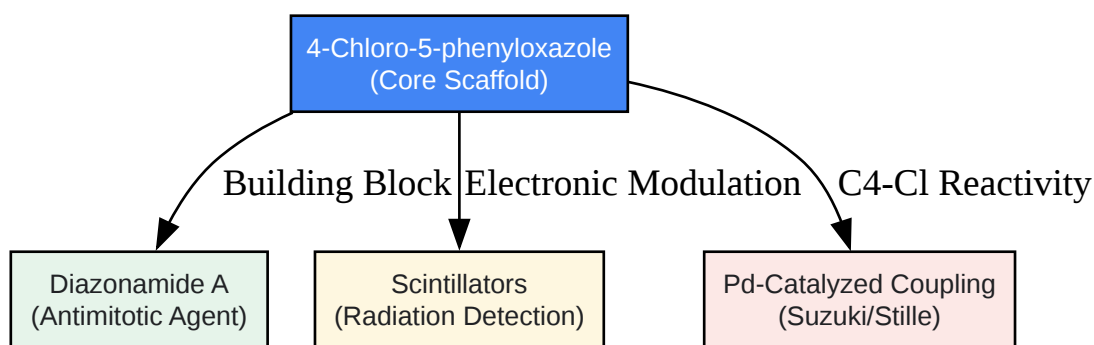
Scintillators and Fluorescent Probes

Oxazole derivatives are well-known for their fluorescence. The 4-chloro substituent modulates the electronic properties of the oxazole ring, shifting the emission spectra. These derivatives are used in:

- Liquid Scintillators: For radiation detection.
- Fluorescent Labels: For biological imaging where a smaller, chemically stable fluorophore is required.

Structural Reactivity (C4 vs. C2)

The 4-chloro position is less reactive towards nucleophilic aromatic substitution () than the 2-chloro position but participates readily in palladium-catalyzed couplings.



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Figure 2: Key applications and reactivity profile of the **4-Chloro-5-phenyloxazole** scaffold.

Safety & Handling Protocols

Signal Word: WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling:
 - Operate in a fume hood, especially during synthesis involving HCl gas and cyanides.
 - Wear nitrile gloves and safety goggles.
 - Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C. Moisture sensitive.

References

- BLD Pharm. (n.d.). **4-Chloro-5-phenyloxazole** Product Page. Retrieved from

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